

Application Notes and Protocols for the Pyrometallurgical Processing of Copper-Uranium Concentrates

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Compound of Interest

Compound Name: Copper;uranium

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Introduction

The processing of complex ores containing both copper and uranium presents unique metallurgical challenges and opportunities. While hydrometallurgical circuits are commonly employed for uranium extraction, particularly as a pre-treatment step before copper smelting, this document outlines a conceptual framework for a purely pyrometallurgical approach. This methodology is based on established principles of copper smelting and the thermodynamic behavior of uranium at high temperatures. The primary objective of this process is the separation of copper into a metallic or matte phase, while concentrating uranium in a slag phase for subsequent recovery.

The protocols described herein are intended for research and development purposes and provide a foundation for laboratory and pilot-scale investigations into the pyrometallurgical treatment of copper-uranium concentrates. The process leverages the differential affinities of copper for sulfur and uranium for oxygen to achieve separation in a molten state.

I. Process Overview: A Multi-Stage Pyrometallurgical Approach

The proposed pyrometallurgical process for copper-uranium concentrates involves a sequence of high-temperature operations designed to progressively separate the valuable metals. The core stages include:

- **Roasting:** An initial step to partially remove sulfur and other volatile impurities from the concentrate, and to convert iron sulfides to iron oxides.
- **Smelting:** The roasted concentrate is melted with fluxes to produce a molten copper-iron sulfide phase (matte) and a liquid silicate phase (slag). Uranium is strategically partitioned into the slag.
- **Converting:** The molten matte is oxidized to remove the remaining iron and sulfur, producing crude "blister" copper.
- **Refining:** The blister copper is further purified to remove residual impurities, and the uranium-rich slag from the smelting stage is treated to recover uranium.

The following sections provide detailed protocols and data for each of these key stages.

II. Experimental Protocols

Protocol 1: Oxidative Roasting of Copper-Uranium Concentrates

Objective: To decrease the sulfur content of the concentrate and oxidize iron sulfides to facilitate slag formation in the subsequent smelting stage. This is a critical step for controlling the matte grade.

Methodology:

- **Sample Preparation:** A representative sample of the copper-uranium concentrate is finely ground to ensure uniform reaction kinetics.
- **Furnace Setup:** A fluidized-bed or hearth furnace is preheated to the desired roasting temperature.
- **Roasting Process:** The concentrate is fed into the furnace with a controlled flow of hot air. The temperature is maintained within a specific range to promote the oxidation of sulfides to

oxides, releasing sulfur as sulfur dioxide (SO₂) gas.[1]

- **Process Monitoring:** The off-gas is continuously monitored for SO₂ concentration to gauge the extent of the reaction.
- **Product Collection:** The roasted product, known as calcine, is collected for analysis and subsequent smelting.

Key Reactions:

- $2\text{CuFeS}_2(\text{s}) + \text{O}_2(\text{g}) \rightarrow \text{Cu}_2\text{S}(\text{s}) + 2\text{FeS}(\text{s}) + \text{SO}_2(\text{g})$
- $2\text{FeS}(\text{s}) + 3\text{O}_2(\text{g}) \rightarrow 2\text{FeO}(\text{s}) + 2\text{SO}_2(\text{g})$
- Uranium oxides (e.g., UO₂) present in the concentrate will remain relatively stable under these conditions.

Protocol 2: Smelting of Roasted Calcine to Produce Copper Matte and Uranium-Rich Slag

Objective: To melt the roasted calcine with fluxes to create two immiscible liquid phases: a dense, copper-rich matte and a lighter, uranium-bearing slag.

Methodology:

- **Charge Calculation:** The calcine is mixed with silica (SiO₂) and lime (CaO) fluxes. The proportions are calculated to produce a fluid slag with a low melting point that can effectively dissolve uranium oxides.
- **Furnace Operation:** The charge is introduced into a smelting furnace (e.g., an electric or flash furnace) and heated to temperatures sufficient to melt all components.
- **Phase Separation:** Due to density differences, the molten matte settles at the bottom of the furnace, while the slag forms a layer on top.[2]
- **Tapping:** The slag and matte are tapped separately from the furnace.

- Sampling and Analysis: Samples of both the matte and slag are taken for chemical analysis to determine the distribution of copper, uranium, and other elements.

Key Reactions:

- $\text{FeO(s)} + \text{SiO}_2\text{(s)} \rightarrow \text{FeO.SiO}_2\text{(l)}$ (Slag formation)
- Uranium oxides (UO_2 , U_3O_8) are incorporated into the molten silicate slag.

Protocol 3: Converting of Copper Matte to Blister Copper

Objective: To remove iron and sulfur from the molten matte through oxidation, resulting in the production of crude copper.

Methodology:

- Converter Charging: Molten matte from the smelting furnace is charged into a converter (e.g., a Peirce-Smith converter).
- Blowing: Air or oxygen-enriched air is blown through the molten matte. This oxidizes the iron sulfide to iron oxide and sulfur dioxide.
- Slagging: Silica flux is added to react with the iron oxide, forming a slag that is periodically skimmed off.
- Copper Making: After the iron has been removed, the "blowing" continues to oxidize the copper sulfide, producing blister copper and SO_2 .
- Casting: The resulting blister copper, which is approximately 98-99% pure, is cast into anodes for further refining.

Key Reactions:

- $2\text{FeS(l)} + 3\text{O}_2\text{(g)} \rightarrow 2\text{FeO(l)} + 2\text{SO}_2\text{(g)}$
- $2\text{FeO(l)} + \text{SiO}_2\text{(s)} \rightarrow 2\text{FeO.SiO}_2\text{(l)}$ (Slag)

- $\text{Cu}_2\text{S(l)} + \text{O}_2\text{(g)} \rightarrow 2\text{Cu(l)} + \text{SO}_2\text{(g)}$

Protocol 4: Melt Refining of Uranium-Contaminated Copper

Objective: To remove residual uranium and other impurities from copper through a refining process involving the use of specific fluxes.

Methodology:

- Furnace Preparation:** A refining furnace is charged with the blister copper or other uranium-contaminated copper scrap.
- Flux Addition:** A carefully formulated flux, often a mixture of silica, lime, and other agents like fluorspar (CaF_2), is added to the molten copper.
- Melting and Refining:** The charge is heated to maintain a molten state, and the flux reacts with uranium and other impurities, drawing them into a slag phase.
- Slag Removal:** The uranium-rich slag is skimmed from the surface of the molten copper.
- Casting:** The purified copper is cast into desired shapes.

III. Data Presentation

Table 1: Typical Operating Parameters for Pyrometallurgical Stages

Parameter	Roasting	Smelting	Converting
Temperature Range	500 - 700 °C	1200 - 1350 °C	1150 - 1250 °C
Atmosphere	Oxidizing (Air)	Reducing to Neutral	Oxidizing (Air/O ₂ -enriched)
Primary Feed	Cu-U Concentrate	Roasted Calcine, Fluxes	Molten Copper Matte
Primary Products	Calcine, SO ₂ Gas	Copper Matte, Slag, Off-gas	Blister Copper, Slag, SO ₂ Gas

Table 2: Expected Partitioning of Copper and Uranium

Element	Roasting (in Calcine)	Smelting (Matte Phase)	Smelting (Slag Phase)	Converting (Blister Cu)	Converting (Slag)
Copper (Cu)	>98%	>95%	<5%	>99%	<1%
Uranium (U)	>99%	<1%	>99%	Trace	>99%

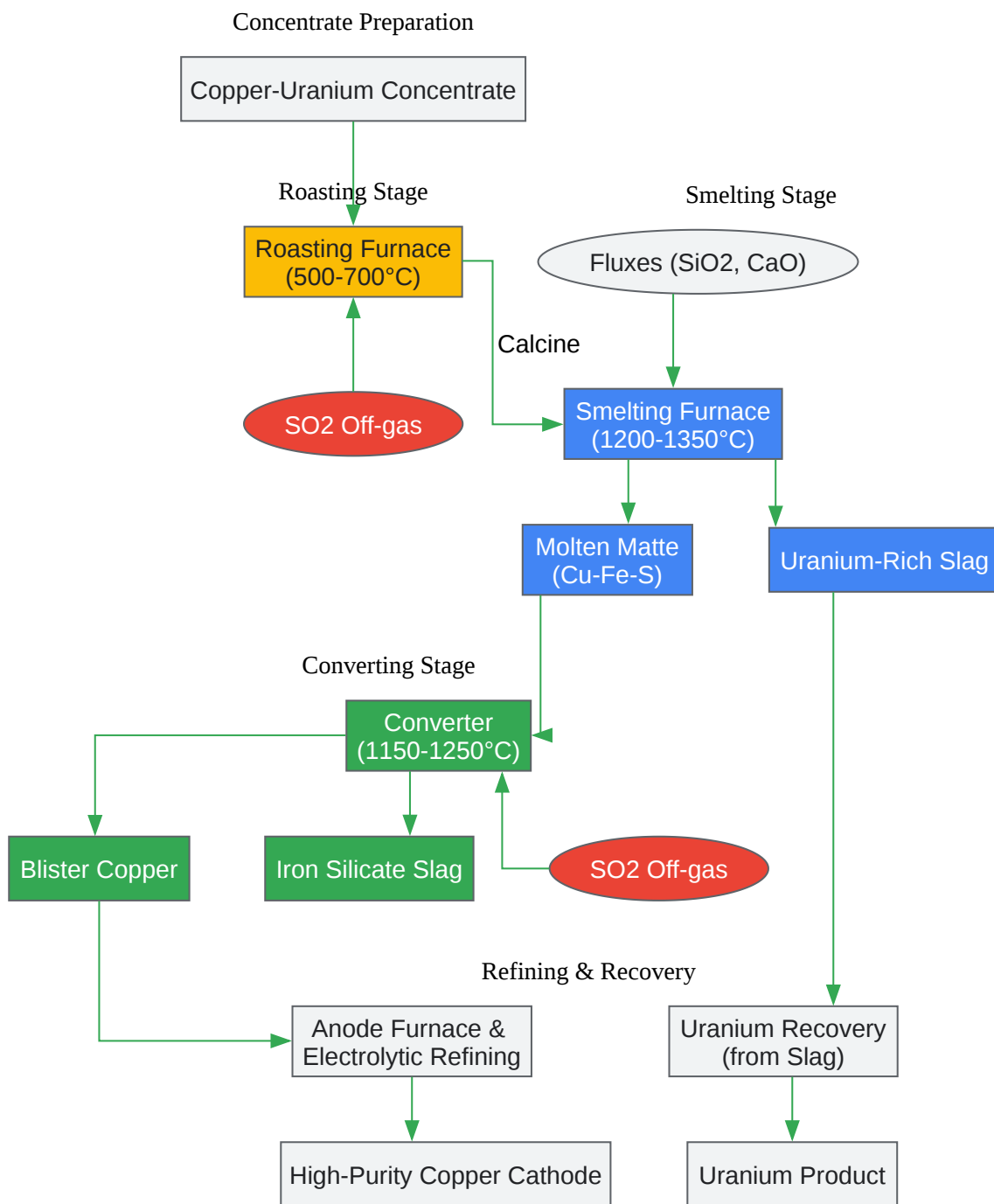
Note: These are estimated values and will vary depending on the specific ore composition, flux chemistry, and operating conditions.

Table 3: Example Flux Composition for Melt Refining of Uranium-Contaminated Copper

Flux Component	Chemical Formula	Weight Percentage (%)
Silica	SiO ₂	40 - 50
Lime	CaO	20 - 30
Alumina	Al ₂ O ₃	10 - 15
Fluorspar	CaF ₂	5 - 10

Source: Adapted from studies on melt refining of uranium-contaminated metals.[\[3\]](#)

IV. Visualizations



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